

In-Depth Technical Guide to 4-Methoxypiperidine Hydrochloride

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Compound of Interest

Compound Name: 4-methoxypiperidine
Hydrochloride

Cat. No.: B1313357

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxypiperidine hydrochloride (CAS No. 4045-25-4) is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and drug discovery.^[1] Its piperidine scaffold is a common motif in a vast array of biologically active molecules and approved pharmaceuticals. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological applications of **4-methoxypiperidine hydrochloride**, with a focus on its utility in the development of novel therapeutics.

Chemical and Physical Properties

4-Methoxypiperidine hydrochloride is an off-white to light yellow solid at room temperature. ^[1] It is the hydrochloride salt of 4-methoxypiperidine, which enhances its stability and solubility in aqueous media, a desirable characteristic for many synthetic and biological applications.

Table 1: Physicochemical Properties of **4-Methoxypiperidine Hydrochloride**

Property	Value	Reference(s)
CAS Number	4045-25-4	[1]
Molecular Formula	C ₆ H ₁₄ ClNO	
Molecular Weight	151.64 g/mol	[1]
Appearance	Off-white to light yellow solid	[1]
Melting Point	137.5-139.5 °C	[2]
Boiling Point	Not available	
Solubility	Soluble in water	[3]
Storage Conditions	Store at 0-8 °C, sealed in a dry environment	[1] [2]

Synthesis and Characterization

The synthesis of **4-methoxypiperidine hydrochloride** can be achieved through various synthetic routes. A common method involves the methylation of a suitable precursor, such as 4-hydroxypiperidine, followed by the formation of the hydrochloride salt.

Experimental Protocol: Synthesis from 1-Boc-4-methoxypiperidine

A frequently employed laboratory-scale synthesis involves the deprotection of a Boc-protected 4-methoxypiperidine precursor.

Reaction Scheme:

Figure 1: Synthesis of **4-methoxypiperidine hydrochloride**.

Procedure:

- To a stirred solution of 1-Boc-4-methoxypiperidine (1 equivalent) in 1,4-dioxane, add a 4M solution of hydrogen chloride in 1,4-dioxane (excess) at 0 °C.
- Allow the reaction mixture to stir at 0 °C for 2 hours.

- Warm the reaction to room temperature (23 °C) and continue stirring.
- Remove the solvent under reduced pressure.
- Wash the resulting residue with anhydrous ether and dry under vacuum to yield **4-methoxypiperidine hydrochloride**.^[2]

Spectroscopic Data

While specific spectra for **4-methoxypiperidine hydrochloride** are not readily available in public databases, the expected spectroscopic features can be inferred from its structure and data for similar compounds.

- ¹H NMR: The proton NMR spectrum would be expected to show signals for the methoxy group protons, the proton on the carbon bearing the methoxy group, and the protons of the piperidine ring.
- ¹³C NMR: The carbon NMR spectrum would display distinct peaks for the methoxy carbon, the carbon attached to the methoxy group, and the carbons of the piperidine ring.
- IR Spectroscopy: The infrared spectrum would likely exhibit characteristic absorbances for N-H stretching (of the protonated amine), C-H stretching, and C-O stretching.

Biological Activity and Applications in Drug Discovery

The 4-methoxypiperidine moiety is a valuable pharmacophore in the design of centrally active agents due to its ability to impart favorable physicochemical properties, such as improved brain penetration. Derivatives of 4-methoxypiperidine have been investigated for their activity at various G-protein coupled receptors (GPCRs) and transporters.

Potential Signaling Pathways and Molecular Targets

Based on the activities of related piperidine-containing compounds, derivatives of 4-methoxypiperidine could potentially modulate several key signaling pathways in the central nervous system.

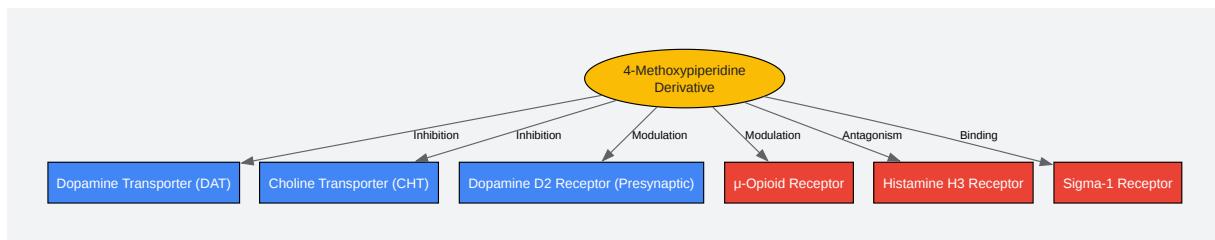
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Figure 2: Potential molecular targets and signaling pathways for 4-methoxypiperidine derivatives.

- **Dopaminergic System:** The piperidine scaffold is present in numerous dopamine transporter (DAT) inhibitors. By blocking the reuptake of dopamine, these compounds can elevate synaptic dopamine levels, a mechanism relevant to the treatment of ADHD and depression.
- **Cholinergic System:** Derivatives of 4-methoxypiperidine have been explored as inhibitors of the presynaptic choline transporter (CHT).[4] Inhibition of CHT can modulate the synthesis of acetylcholine, a neurotransmitter crucial for cognitive function.
- **Opioid Receptors:** The 4-anilidopiperidine core, a related structure, is the basis for potent μ -opioid receptor agonists like fentanyl.[5] Modifications of the 4-substituent on the piperidine ring can influence receptor affinity and selectivity.
- **Histamine Receptors:** 4-Oxypiperidine ethers have been identified as antagonists of the histamine H3 receptor, a target for the treatment of cognitive disorders and other CNS conditions.[6]
- **Sigma Receptors:** Piperidine derivatives have also been developed as high-affinity ligands for sigma receptors, which are implicated in a variety of neurological and psychiatric disorders.[7]

Safety and Handling

4-Methoxypiperidine hydrochloride is an irritant. Standard laboratory safety precautions should be observed when handling this compound.

Table 2: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is recommended to handle **4-methoxypiperidine hydrochloride** in a well-ventilated area or a fume hood.^[8] In case of contact with skin or eyes, rinse immediately with plenty of water.^[8]

Conclusion

4-Methoxypiperidine hydrochloride is a versatile and valuable building block for the synthesis of novel, biologically active compounds. Its favorable physicochemical properties and the established importance of the piperidine scaffold in CNS-active drugs make it a compound of significant interest to researchers in medicinal chemistry and drug development. Further exploration of derivatives based on this core structure is likely to yield new therapeutic agents for a range of neurological and psychiatric disorders.

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